

3-Piperidin-4-YL-1H-indazole chemical properties and structure

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Compound of Interest

Compound Name: **3-Piperidin-4-YL-1H-indazole**

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An In-depth Technical Guide on **3-Piperidin-4-YL-1H-indazole**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

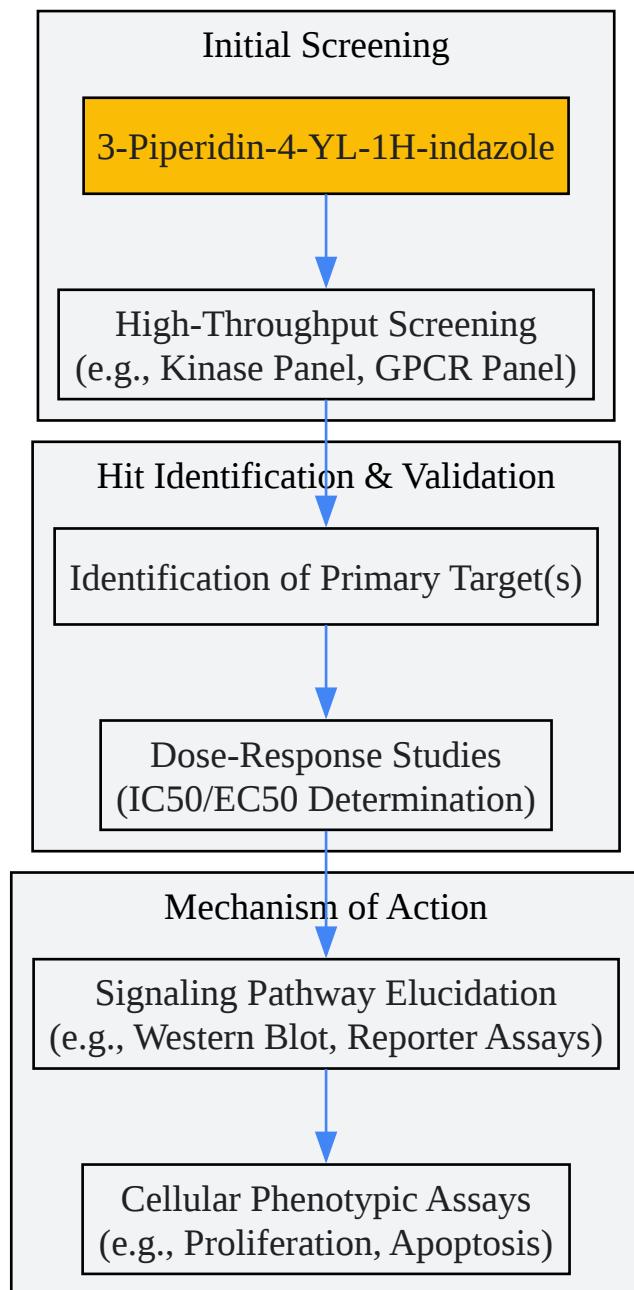
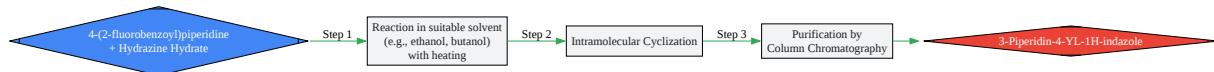
Abstract

This technical guide provides a comprehensive overview of the chemical properties and structure of **3-Piperidin-4-YL-1H-indazole**. While this specific molecule is noted in chemical databases and patents, detailed experimental data on its physicochemical properties and biological activity remains limited in publicly accessible literature. This guide consolidates available information and provides context based on the broader class of indazole-containing compounds, which are significant in medicinal chemistry for their diverse pharmacological activities.

Chemical Structure and Properties

3-Piperidin-4-YL-1H-indazole is a heterocyclic organic compound featuring an indazole core linked to a piperidine ring at the 3-position. The indazole moiety, a bicyclic aromatic system composed of a fused benzene and pyrazole ring, is a well-known pharmacophore.

Chemical Structure:



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